

A Comprehensive Technical Guide to the Safe Handling of Nitrophenylboronic Esters

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Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-(2-nitrophenyl)-1,3,2-dioxaborolane

Cat. No.: B1307208

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling precautions for nitrophenylboronic esters, a class of reagents increasingly utilized in pharmaceutical research and organic synthesis. This document outlines the potential hazards, proper handling procedures, and emergency responses associated with these compounds, ensuring a safe laboratory environment.

Safety Data Sheet (SDS) Summary

Nitrophenylboronic esters are organic compounds that require careful handling due to their potential health hazards. The following tables summarize the key safety data extracted from various Safety Data Sheets (SDSs) for representative nitrophenylboronic acids and their pinacol esters.

Table 1: GHS Hazard Classification

Compound	GHS Pictograms	Hazard Statements
2-Nitrophenylboronic acid	ngcontent-ng-c1205671314=""	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
3-Nitrophenylboronic acid	alt text	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.[1][2]
4-Nitrophenylboronic acid	alt text	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.[3]
2-Fluoro-3-nitrophenylboronic acid, pinacol ester	alt text	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
4-Nitrophenylboronic acid, pinacol ester	alt text	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.[4]

Table 2: Handling and Storage Precautions

Precaution Category	Recommended Procedures
Handling	Avoid contact with skin and eyes.[5] Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Wash hands thoroughly after handling.[1][2] Do not eat, drink or smoke when using this product.[2]
Storage	Keep container tightly closed in a dry and well-ventilated place.[1][6] Store refrigerated.[5] Keep away from sources of ignition.[5]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[1]

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. Consult a physician if irritation persists.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[1][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Table 4: Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[2]
Skin Protection	Protective gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use a NIOSH-approved respirator or equivalent if dust is generated and ventilation is inadequate.

Experimental Protocols

General Protocol for Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura cross-coupling is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds.[7] Nitrophenylboronic esters are frequently used as coupling partners in these reactions.

Materials:

- Aryl halide (1.0 equiv)

- Nitrophenylboronic ester (1.2-1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
- Base (e.g., K₂CO₃, Na₂CO₃, or Cs₂CO₃, 2-3 equiv)
- Anhydrous solvent (e.g., Toluene, Dioxane, or DMF)

Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine the aryl halide, nitrophenylboronic ester, and base.
- **Catalyst Addition:** Add the palladium catalyst to the flask.
- **Solvent Addition:** Add the anhydrous solvent via syringe.
- **Degassing:** Degas the reaction mixture by bubbling argon through the solution for 10-15 minutes or by three freeze-pump-thaw cycles.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete (monitor by TLC or LC-MS).
- **Work-up:** Cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.^{[7][8]}

Safety Precautions:

- Palladium catalysts are toxic and should be handled in a fume hood.
- Organic solvents are flammable and should be handled with care, away from ignition sources.
- The reaction should be carried out under an inert atmosphere to prevent catalyst degradation.

Protocol for the Detection of Hydrogen Peroxide

Nitrophenylboronic esters can be used for the colorimetric detection of hydrogen peroxide (H₂O₂).^[9] The boronic ester is oxidized by H₂O₂ to the corresponding nitrophenol, which can be quantified spectrophotometrically.^[9]

Materials:

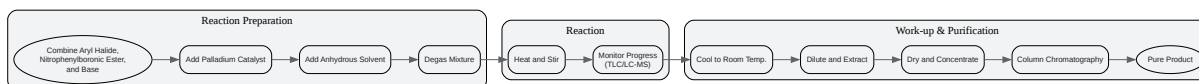
- 4-Nitrophenylboronic acid pinacol ester
- Hydrogen peroxide solution
- Buffer solution (e.g., Tris-HCl, pH 7.4)
- Spectrophotometer

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of 4-nitrophenylboronic acid pinacol ester in a suitable solvent (e.g., DMSO).
- **Reaction Mixture:** In a cuvette, mix the buffer solution and the 4-nitrophenylboronic acid pinacol ester stock solution to a final desired concentration.
- **Initiation of Reaction:** Add the hydrogen peroxide solution to the cuvette to initiate the reaction.
- **Measurement:** Immediately measure the absorbance of the solution at the wavelength corresponding to the maximum absorbance of the resulting 4-nitrophenol (typically around 400 nm).^[9]
- **Data Analysis:** The concentration of hydrogen peroxide can be determined by comparing the absorbance to a standard curve.

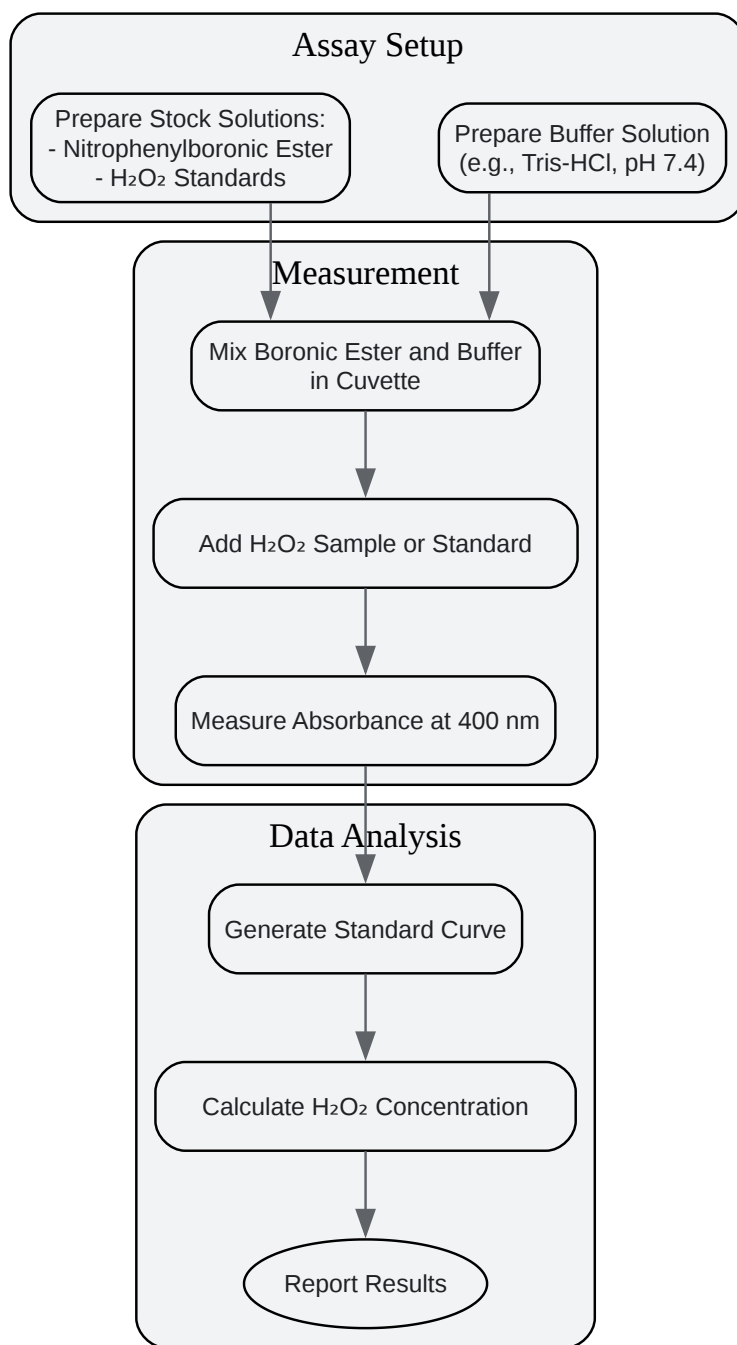
Visualizations

The following diagrams illustrate key workflows and a conceptual signaling pathway relevant to the application of nitrophenylboronic esters.



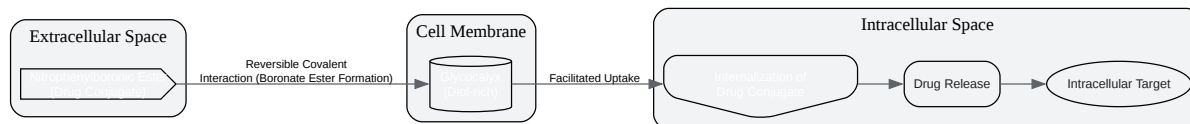
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Caption: Experimental workflow for a typical Suzuki-Miyaura cross-coupling reaction.



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Caption: Workflow for the colorimetric detection of hydrogen peroxide.



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